

Personal protective equipment for handling BMS-986188

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Compound of Interest

Compound Name: BMS-986188

Cat. No.: B606294

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Essential Safety and Handling of BMS-986188

For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **BMS-986188** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment. **BMS-986188** is a selective positive allosteric modulator of the δ -opioid receptor, and while specific hazard information is not widely published, it is prudent to handle it as a potent, biologically active compound.^{[1][2][3]} The following procedures are based on best practices for handling such research chemicals.^{[4][5]}

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment (PPE) is the primary defense against exposure to potent research compounds. The required PPE for handling **BMS-986188** is summarized in the table below.

Activity	Required PPE	Specifications
Receiving and Unpacking	• Double Nitrile Gloves• Lab Coat• Safety Glasses	• Chemotherapy-rated gloves (ASTM D6978) are recommended.• A disposable, back-closing gown is preferred.• ANSI Z87.1 certified.
Weighing and Aliquoting (Solid Form)	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	• Change gloves immediately if contaminated.• Back-closing with knit cuffs.• Provide a full seal around the eyes.• Recommended in addition to goggles.• A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Chemotherapy-rated gloves.• Impermeable to liquids.• Protect against splashes.
Waste Disposal	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Heavy-duty, chemical-resistant gloves.• Impermeable to liquids.• Protect against splashes.

Experimental Protocols: Step-by-Step Handling Procedures

Adherence to a strict operational plan is critical to minimize exposure and ensure a safe laboratory environment.

1. Preparation:

- Before handling **BMS-986188**, ensure all necessary PPE is donned correctly.

- Prepare a designated workspace within a certified chemical fume hood or a powder containment hood.
- Cover the work surface with absorbent, disposable bench paper.

2. Weighing and Aliquoting (Solid Form):

- All handling of solid **BMS-986188** must be conducted in a certified chemical fume hood or a powder containment hood to prevent inhalation.
- Use dedicated spatulas and weighing boats.
- After weighing, carefully seal the primary container and decontaminate the exterior.
- Clean the weighing area and all equipment with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated materials as hazardous waste.

3. Solution Preparation:

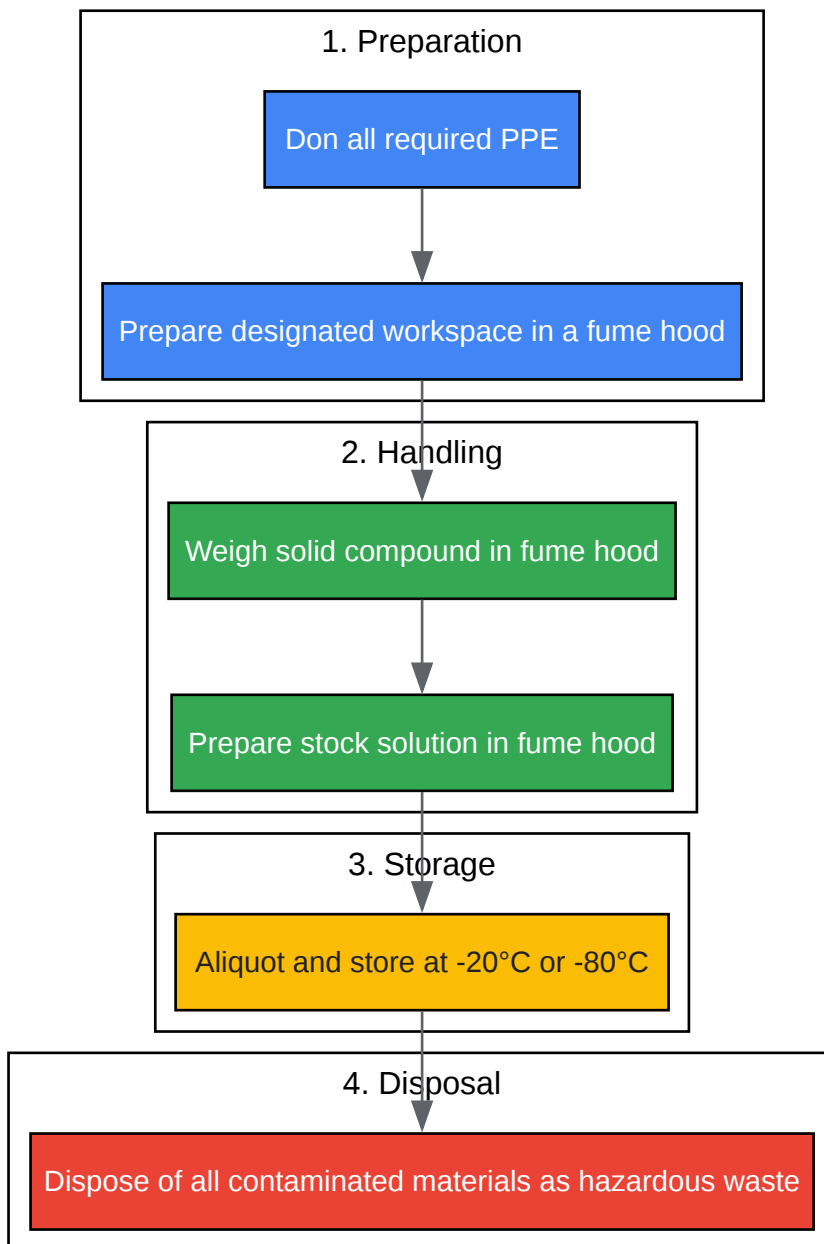
- Preparation of **BMS-986188** solutions should be performed in a chemical fume hood.
- Add solvent to the vial containing the solid compound slowly to avoid splashing.
- Ensure the compound is fully dissolved before removing it from the hood.
- The stock solution should be aliquoted and stored in clearly labeled, sealed containers at -20°C for up to one month or at -80°C for up to six months.

4. Disposal:

- All materials that have come into contact with **BMS-986188**, including gloves, absorbent paper, pipette tips, and empty vials, must be treated as hazardous waste.
- Dispose of solid and liquid waste in appropriately labeled hazardous waste containers according to your institution's guidelines.

Experimental Workflow

Workflow for Handling BMS-986188

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